

Technical Guide: Physicochemical Characterization of N,2'-Dimethylformanilide

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Compound of Interest

Compound Name: *N,2'-Dimethylformanilide*

Cat. No.: B158422

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Audience: Researchers, scientists, and drug development professionals.

Objective: This document provides a concise overview of the available physical characteristics of **N,2'-Dimethylformanilide**, with a primary focus on its melting point. It also outlines a detailed, standard experimental protocol for melting point determination, a crucial technique for the identification and purity assessment of solid organic compounds.

Introduction to N,2'-Dimethylformanilide

N,2'-Dimethylformanilide, also known as N-methyl-N-(o-tolyl)formamide, is an organic compound with the chemical formula C₉H₁₁NO. Its purity and physical state are critical parameters in research and development, particularly in synthetic chemistry and pharmaceutical sciences. The melting point is a fundamental physical property used to characterize a solid substance and to obtain a preliminary indication of its purity. Pure crystalline compounds typically exhibit a sharp melting point range, whereas impurities tend to depress and broaden this range.

Physical Characteristics of N,2'-Dimethylformanilide

While a specific experimentally determined melting point for **N,2'-Dimethylformanilide** is not readily available in the reviewed scientific literature and chemical databases, other key physical properties have been documented. A safety data sheet for **N,2'-Dimethylformanilide** states that data for the melting point/freezing point is not available[1].

The available physical data is summarized in the table below:

Physical Property	Value	Source
CAS Number	131840-54-5	[2] [3]
Molecular Formula	C ₉ H ₁₁ NO	[2]
Molecular Weight	149.19 g/mol	[2]
Boiling Point	206 °C	[2] [3]
Density	1.057 ± 0.06 g/cm ³ (Predicted)	[2]
Refractive Index	1.5370 - 1.5410	[2]
Melting Point	No data available	[1]

Experimental Protocol: Melting Point Determination

The following is a generalized, standard procedure for determining the melting point of a solid organic compound using a capillary-based method. This technique is widely applicable and can be used to determine the melting point of **N,2'-Dimethylformanilide**.

Objective: To determine the temperature range over which the solid sample transitions to a liquid.

Materials and Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Sample of the organic solid (must be dry and finely powdered)
- Mortar and pestle (if the sample is not a fine powder)
- Spatula

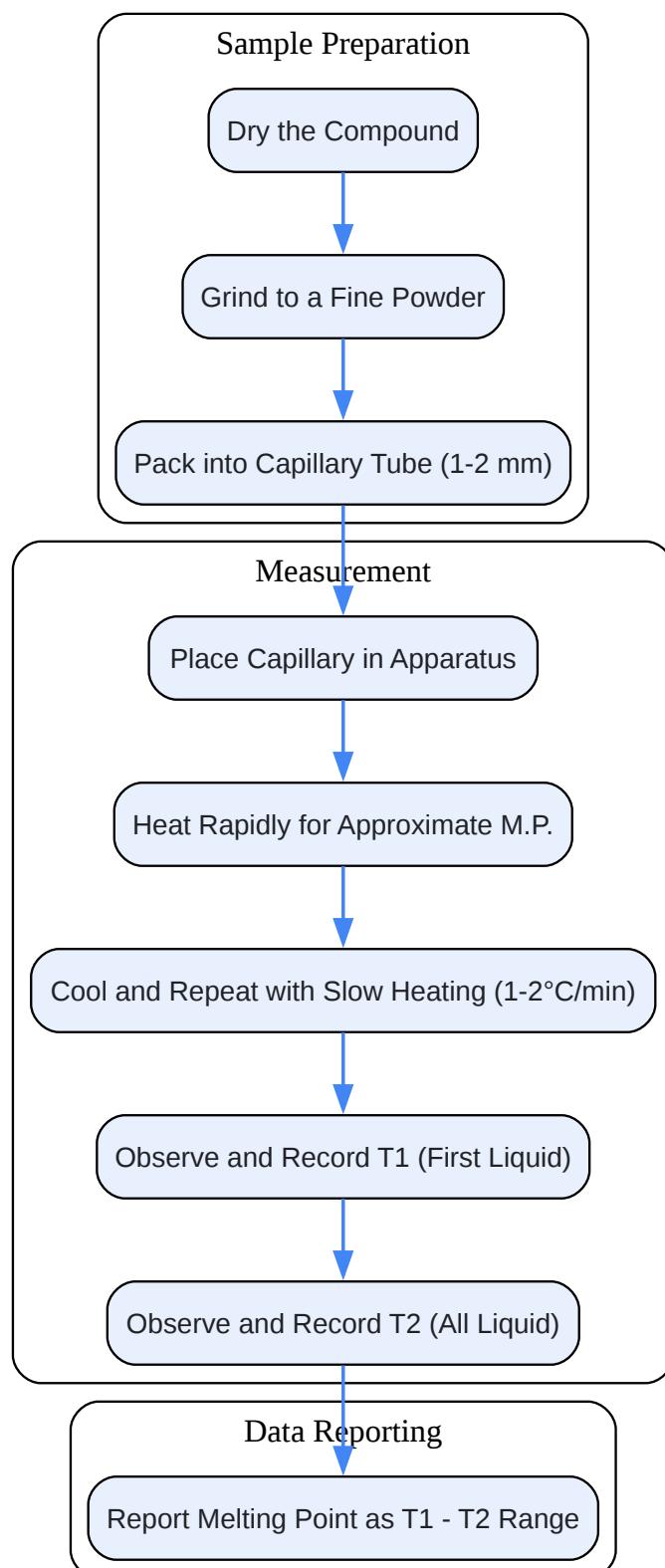
Procedure:

- **Sample Preparation:**
 - Ensure the sample is completely dry.
 - If the sample consists of coarse crystals, gently grind it into a fine powder using a mortar and pestle. This ensures uniform packing and efficient heat transfer.
- **Capillary Tube Packing:**
 - Press the open end of a capillary tube into the powdered sample. A small amount of the solid will be forced into the tube.
 - Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end.
 - The packed sample should have a height of 1-2 mm.
- **Apparatus Setup:**
 - Place the packed capillary tube into the sample holder of the melting point apparatus.
 - Ensure the thermometer is correctly positioned so that the bulb is aligned with the sample in the capillary tube.
- **Melting Point Measurement:**
 - **Rapid Determination (Optional but Recommended):** Heat the sample rapidly to get an approximate melting point. This value will guide a more precise measurement. Allow the apparatus to cool before proceeding.
 - **Accurate Determination:** Begin heating the apparatus at a slow, steady rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
 - Observe the sample closely through the magnifying lens.
 - Record the temperature (T_1) at which the first drop of liquid appears.

- Continue heating at the same slow rate and record the temperature (T_2) at which the entire sample has completely melted into a clear liquid.
- Reporting:
 - The melting point is reported as a range from T_1 to T_2 .
 - For a pure compound, this range is typically narrow (0.5-1.0 °C). A broad melting range often indicates the presence of impurities.

Workflow for Melting Point Determination

The logical flow of the experimental protocol for determining the melting point of a solid organic compound is illustrated below.

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Caption: A flowchart of the general procedure for determining the melting point of a solid organic compound.

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